Pirlimycin-d10 (Major) Hydrochloride solubility and stability data

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Compound of Interest

Compound Name:	*Pirlimycin-d10 (Major) Hydrochloride*
Cat. No.:	*B1152141*

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Technical Guide: Pirlimycin-d10 (Major) Hydrochloride

Solubility, Stability, and Application in LC-MS/MS Bioanalysis

Introduction & Compound Identity[1][2]

Pirlimycin-d10 (Major) Hydrochloride is the stable isotope-labeled analog of Pirlimycin, a lincosamide antibiotic used primarily in veterinary medicine for the treatment of mastitis.[1] As a deuterated internal standard (IS), it is critical for the precise quantification of Pirlimycin in complex biological matrices (milk, plasma, tissue) via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[1]

The "d10" designation indicates the incorporation of ten deuterium atoms, typically distributed across the propyl side chain or the piperidine ring system. This high mass shift (+10 Da) is strategically designed to eliminate isotopic overlap (cross-talk) between the analyte and the internal standard, ensuring high-fidelity data even at trace residue levels.[1]

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Physicochemical Profile

Property	Data
Compound Name	Pirlimycin-d10 (Major) Hydrochloride
Parent Compound	Pirlimycin (CAS: 79548-73-5)
Salt Form	Hydrochloride (HCl)
Chemical Class	Lincosamide Antibiotic
Appearance	White to Off-White Solid
Molecular Weight	~457.5 g/mol (Parent HCl ~447.4 g/mol + 10 Da)
Hygroscopicity	Hygroscopic (due to HCl salt nature)
Stereochemistry	"Major" typically refers to the biologically active diastereomer mixture or the specific (2S, 4R)-isomer profile matching the pharmaceutical drug.[2][1]

Solubility Profile

The solubility of Pirlimycin-d10 HCl mirrors that of the unlabeled parent compound. As a hydrochloride salt of a basic amine, it exhibits pH-dependent solubility in aqueous media.[2][1]

Solvent Compatibility Table

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Solvent	Solubility Rating	Estimated Conc.[1]	Usage Notes
Methanol (MeOH)	Soluble	> 10 mg/mL	Recommended for primary stock solutions.[1] Evaporates easily for concentration adjustments.
DMSO	Soluble	> 10 mg/mL	Excellent for long-term stock stability but difficult to remove; high freezing point.[1]
Water	Freely Soluble	> 50 mg/mL	High solubility at acidic/neutral pH.[2][1] Avoid for long-term stock storage due to potential hydrolysis risk.[1]
Ethanol	Soluble	> 5 mg/mL	Alternative to Methanol; less toxic but slightly lower solubility.[1]
Acetonitrile	Sparingly Soluble	< 1 mg/mL	Poor solvent for the pure salt; used only as a diluent in working solutions.

pH-Dependent Solubility Logic

Pirlimycin contains a piperidine nitrogen (pKa ~8.[2][1]5) and a pyrrolidine-like nitrogen.[1]

- pH < 7: The molecule is protonated and highly water-soluble.[1]
- pH > 9: The molecule exists as a free base, significantly reducing aqueous solubility and potentially precipitating out of solution.

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- Experimental Tip: Always maintain stock solutions in organic solvents (MeOH/DMSO) to avoid pH-related precipitation or hydrolysis issues.[1]

Stability & Storage Protocols

The stability of Pirlimycin-d10 is governed by the lincosamide backbone, which is susceptible to hydrolysis under extreme pH conditions.

Stability Matrix

Condition	Stability Status	Recommendation
Solid State (-20°C)	High	Stable for >2 years if protected from moisture (desiccated).[1]
Solution (MeOH, -20°C)	High	Stable for 6–12 months.[1] Preferred storage format for stocks.[1]
Solution (Water, 4°C)	Moderate	Stable for < 2 weeks.[1] Risk of hydrolysis.[1]
Freeze-Thaw Cycles	Moderate	Limit to < 3 cycles. Aliquot stocks to minimize stress.[1]
Light Sensitivity	Low	Generally stable, but amber vials are standard Good Laboratory Practice (GLP).[1]

Deuterium Exchange Risk

The deuterium labels in Pirlimycin-d10 are typically located on carbon-deuterium (C-D) bonds, which are chemically inert under standard analytical conditions.[1]

- Risk: Negligible in neutral/acidic solvents.[1]
- Caution: Avoid highly basic conditions (pH > 12) or strong acid catalysts at high temperatures, which could theoretically promote exchange at alpha-carbonyl positions, though this is rare for this structure.[1]

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Experimental Protocols

Workflow 1: Preparation of Master Stock Solution (1.0 mg/mL)

Objective: Create a stable, accurate reference solution for LC-MS/MS.

- Equilibration: Allow the Pirlimycin-d10 HCl vial to warm to room temperature (20–25°C) in a desiccator to prevent water condensation.
- Weighing: Accurately weigh 1.0 mg (adjusted for salt factor and purity) into a clean glass vial.
  - Calculation:

    [1]
- Dissolution: Add 1.0 mL of LC-MS grade Methanol.
- Mixing: Vortex for 30 seconds. Sonication is rarely needed but permissible for 1 minute if solids persist.[1]
- Aliquot & Store: Dispense 100 µL aliquots into amber HPLC vials with PTFE-lined caps. Store at -20°C or -80°C.

Workflow 2: Working Standard Preparation

Objective: Prepare a working internal standard (IS) solution for spiking samples.

- Thaw: Retrieve one 100 µL stock aliquot.
- Dilution: Dilute the stock 1:100 or 1:1000 using the initial mobile phase (e.g., 0.1% Formic Acid in Water/Acetonitrile 95:5).
  - Target Conc: Typically 100–500 ng/mL, depending on the sensitivity of the mass spectrometer.
- Usage: Keep on ice/autosampler at 4°C. Discard unused working solution after 24 hours.

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Visualization of Workflows

Figure 1: Solubility & Stock Preparation Decision Tree

This diagram guides the researcher through solvent selection based on the intended application.

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Caption: Decision tree for solvent selection and stock preparation to ensure maximum stability.

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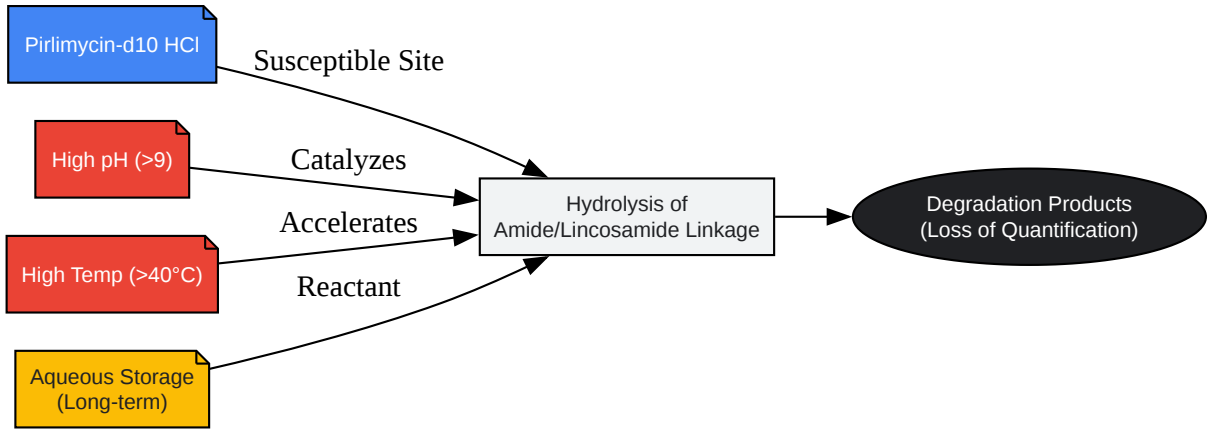
Figure 2: Stability & Degradation Logic

This diagram illustrates the environmental factors that compromise Pirlimycin stability.



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Caption: Mechanistic pathway of Pirlimycin degradation triggered by environmental stressors. [1]

LC-MS/MS Application Notes[2][3]

Isotopic Contribution (Cross-Talk)

When using Pirlimycin-d10, the +10 Da mass shift is substantial.[1]

- Pirlimycin (M+H)+: m/z ~411.2[1]
- Pirlimycin-d10 (M+H)+: m/z ~421.3[1]
- Benefit: The natural isotopic abundance of Pirlimycin at M+10 is effectively zero. Therefore, the IS will not contribute to the analyte signal, and high concentrations of analyte will not contribute to the IS signal (reverse contribution), ensuring linear calibration curves over a wide dynamic range.

Chromatography[1][3][4][5][6]

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- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex).[1]
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.[1][3][4]
- Retention: Pirlimycin-d10 will co-elute with Pirlimycin.[1] Slight retention time shifts (deuterium isotope effect) are possible but usually negligible (< 0.1 min).[1]

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